

Application Notes and Protocols for TX-1123 in In Vitro Studies

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Compound of Interest

Compound Name:	TX-1123
CAS No.:	157397-06-3
Cat. No.:	B1202124

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Introduction

TX-1123 is a synthetic compound belonging to the 2-hydroxyarylidene-4-cyclopentene-1,3-dione class of molecules. It has been identified as a dual inhibitor of cyclooxygenase (COX) enzymes and Src kinase, suggesting its potential as an anti-inflammatory and anti-cancer agent. These application notes provide detailed protocols for in vitro studies to help researchers investigate the biological activities of **TX-1123**.

Mechanism of Action

TX-1123 exhibits a multi-targeted mechanism of action by inhibiting key enzymes involved in inflammation and cancer progression.

- Cyclooxygenase (COX) Inhibition: **TX-1123** demonstrates inhibitory activity against both COX-1 and COX-2 enzymes.[1][2][3] The inhibition of COX enzymes blocks the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation and pain. Notably, **TX-1123** shows a degree of selectivity for COX-2 over COX-1.[1][2][3]

- Src Kinase Inhibition: **TX-1123** is a potent inhibitor of Src kinase, a non-receptor tyrosine kinase that plays a crucial role in cell proliferation, survival, migration, and angiogenesis.[4] [5] By inhibiting Src kinase, **TX-1123** can potentially disrupt these oncogenic signaling pathways.

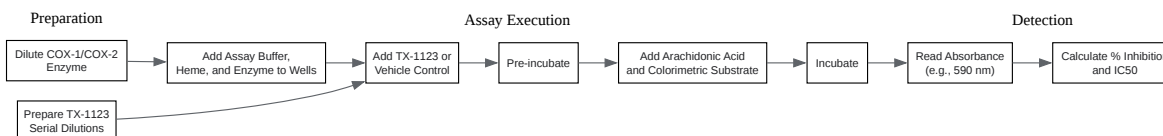
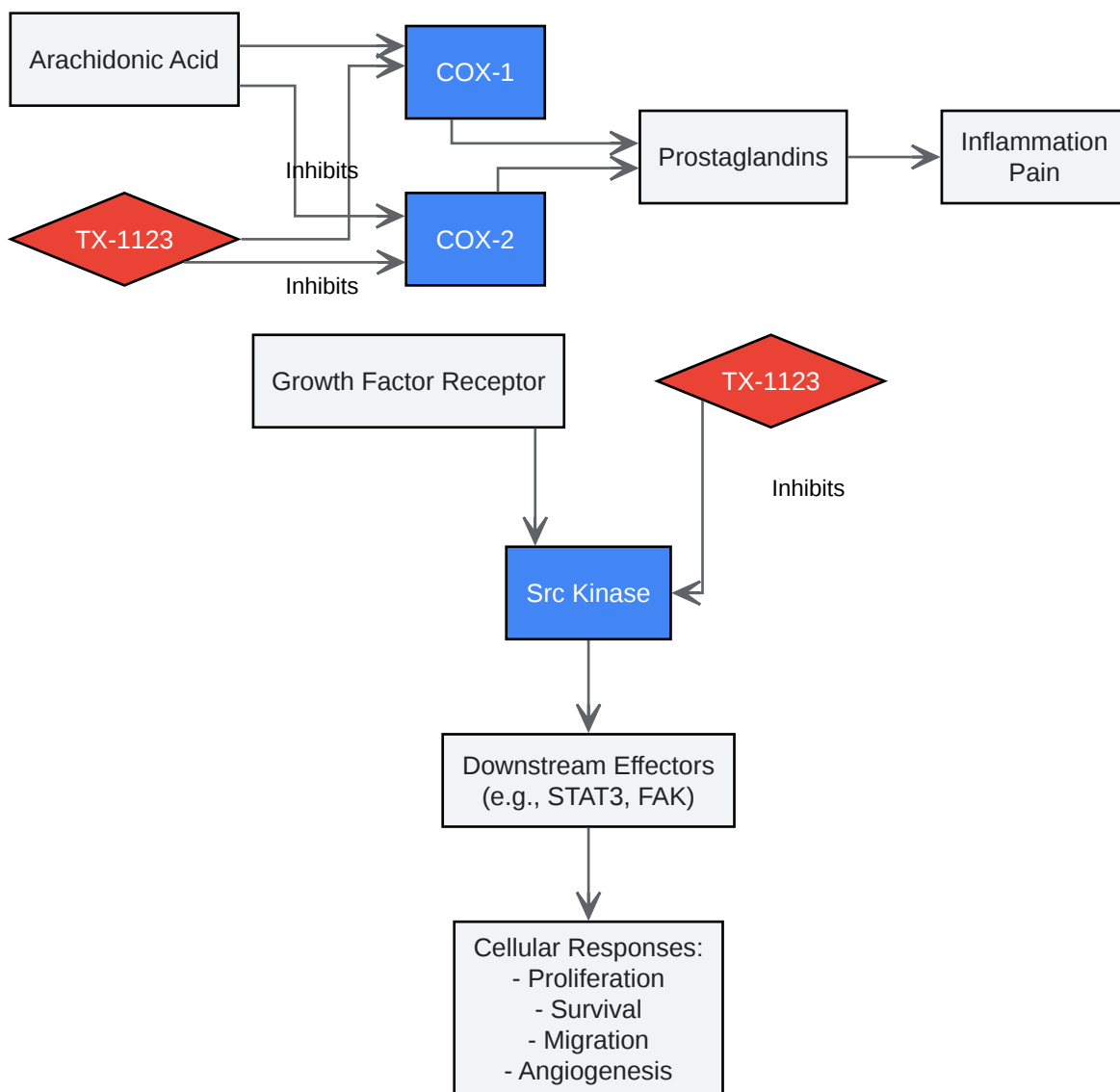
Data Presentation

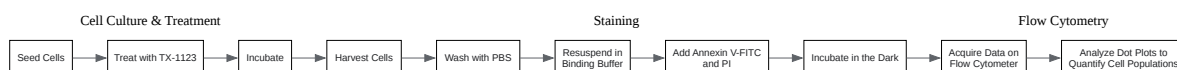
The following table summarizes the reported in vitro inhibitory concentrations of **TX-1123** against its primary targets.

Target	IC50 Value	Assay Type	Reference
COX-1	15.7 μM (1.57×10^{-5} M)	Enzyme Inhibition Assay	[1][2][3]
COX-2	1.16 μM (1.16×10^{-6} M)	Enzyme Inhibition Assay	[1][2][3]
Src Kinase	2.2 μM	Kinase Inhibition Assay	[5]

Signaling Pathway Diagrams

The following diagrams illustrate the signaling pathways targeted by **TX-1123**.





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